

Dihydralazine Mesylate: A Comprehensive Technical Review of its Chemical Properties and Structure

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Compound of Interest

Compound Name: Dihydralazine mesylate

Cat. No.: B12719318

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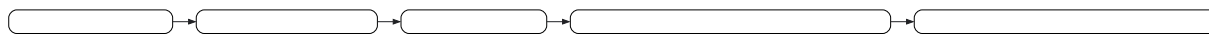
Introduction

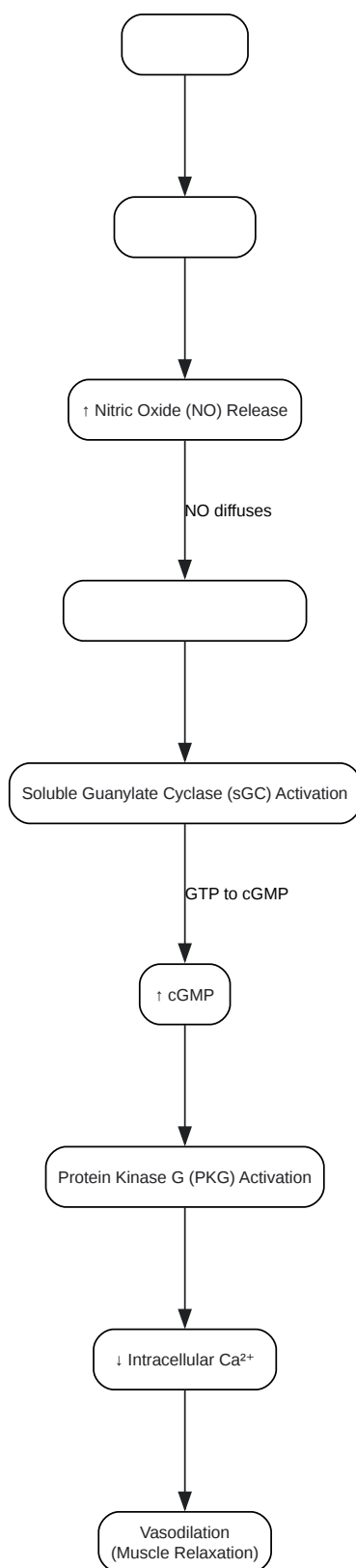
Dihydralazine mesylate is a pharmaceutical agent belonging to the hydrazinophthalazine class of drugs, recognized for its antihypertensive properties. It functions as a direct-acting vasodilator, primarily targeting the smooth muscle of arterioles to reduce peripheral resistance and lower blood pressure.^{[1][2]} This technical guide provides an in-depth overview of the chemical properties and structural characteristics of **dihydralazine mesylate**, compiling essential data for researchers and professionals in drug development.

Chemical Structure and Identification

Dihydralazine mesylate is the methanesulfonate salt of dihydralazine. The core structure consists of a phthalazine ring substituted with two hydrazinyl groups.

Chemical Structure of **Dihydralazine Mesylate**





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References

- 1. researchgate.net [researchgate.net]
- 2. benchchem.com [benchchem.com]
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